laboratory synthesis methods for 2-Chloro-6-nitroquinoline

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Compound of Interest

Compound Name:	*2-Chloro-6-nitroquinoline*
CAS No.:	*29969-57-1*
Cat. No.:	*B1366723*

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An In-depth Technical Guide to the Laboratory Synthesis of **2-Chloro-6-nitroquinoline**

Abstract

This technical guide provides a comprehensive overview of the principal laboratory methods for the synthesis of **2-Chloro-6-nitroquinoline** ($C_9H_5ClN_2O_2$), a key heterocyclic intermediate in medicinal chemistry and drug development. The quinoline scaffold is a privileged structure in pharmacology, and the presence of a chloro group at the 2-position and a nitro group at the 6-position offers versatile handles for further functionalization, enabling the creation of diverse molecular libraries for therapeutic screening.[1][2][3] This document, intended for researchers and drug development professionals, details two robust synthetic pathways, elucidates the mechanistic rationale behind experimental choices, and provides actionable, step-by-step protocols. The core methods discussed are the deoxygenative chlorination of 6-nitroquinoline-N-oxide and the direct chlorination of 2-hydroxy-6-nitroquinoline. A comparative analysis of these routes is presented to guide chemists in selecting the most appropriate method based on precursor availability, scalability, and safety considerations.

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Physicochemical Properties of 2-Chloro-6-nitroquinoline

A foundational understanding of the physical and chemical characteristics of the target compound is essential for its synthesis, purification, and handling.

Property	Value	Source
CAS Number	6635-10-5	Inferred from related structures
Molecular Formula	$C_9H_5ClN_2O_2$	[4]
Molecular Weight	208.60 g/mol	[4]
Appearance	Expected to be a yellow or light brown solid	[5]
Melting Point	Not available	[4]
Boiling Point	Not available	[4]

Core Synthetic Pathways

The synthesis of **2-Chloro-6-nitroquinoline** is most effectively achieved through methods that selectively introduce a chlorine atom at the C-2 position of a pre-functionalized 6-nitroquinoline core. The electron-withdrawing nature of the nitro group deactivates the benzene portion of the quinoline ring towards electrophilic substitution, making late-stage nitration of 2-chloroquinoline challenging and prone to isomeric mixtures. Therefore, state-of-the-art syntheses commence with 6-nitroquinoline or a closely related precursor.

Method 1: N-Oxidation and Subsequent Deoxygenative Chlorination

This is arguably the most reliable and widely applicable method for synthesizing 2-chloroquinolines. The strategy hinges on the activation of the C-2 position via the formation of an N-oxide intermediate.

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Scientific Rationale: The direct nucleophilic substitution of a hydride at the C-2 position of quinoline is energetically unfavorable. However, oxidation of the quinoline nitrogen to an N-oxide dramatically alters the electronic landscape of the molecule. The N-oxide group strongly withdraws electron density from the C-2 and C-4 positions, rendering them highly electrophilic and susceptible to nucleophilic attack. Subsequent treatment with a chlorinating agent like phosphorus oxychloride ($POCl_3$) or oxalyl chloride serves a dual purpose: it delivers the chloride nucleophile and facilitates the removal of the N-oxide oxygen, driving the reaction towards the formation of the stable 2-chloroquinoline product.[6]

Diagram 1: General Workflow for Method 1

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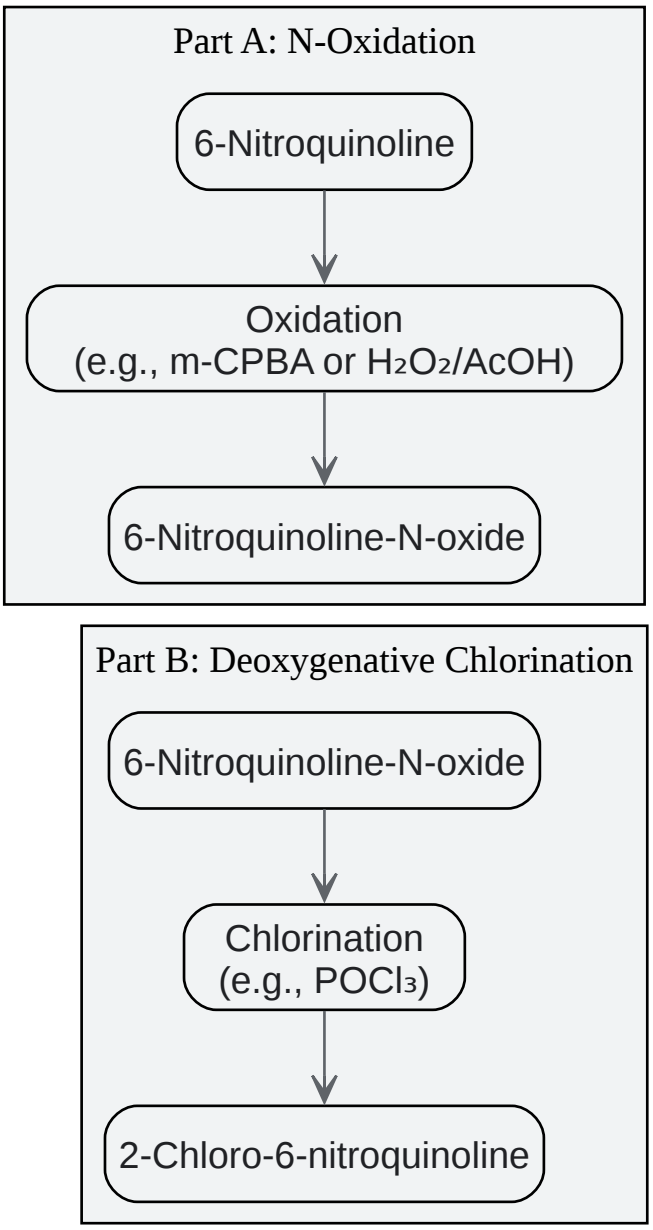

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Caption: Workflow for the synthesis of **2-Chloro-6-nitroquinoline** via an N-oxide intermediate.

Experimental Protocol: Method 1

Part A: Synthesis of 6-Nitroquinoline-N-oxide

- Materials: 6-Nitroquinoline, hydrogen peroxide (30%), glacial acetic acid.

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- Procedure:
  - In a round-bottom flask, suspend 6-nitroquinoline (1.0 eq) in glacial acetic acid.
  - Heat the mixture gently to 60-70 °C with stirring to aid dissolution.
  - Once a homogenous solution is achieved, add hydrogen peroxide (30%, ~3.0 eq) dropwise, ensuring the temperature does not exceed 80 °C. The reaction is exothermic.
  - After the addition is complete, maintain the reaction at 75 °C for 4-6 hours, monitoring the progress by Thin Layer Chromatography (TLC).
  - Upon completion, cool the reaction mixture to room temperature and pour it carefully onto crushed ice.
  - Neutralize the solution with a saturated sodium bicarbonate ($NaHCO_3$) solution until effervescence ceases and the pH is ~7-8.
  - The N-oxide product often precipitates as a solid. Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum. This intermediate is often used in the next step without extensive purification.[7]

Part B: Synthesis of **2-Chloro-6-nitroquinoline**

- Materials: 6-Nitroquinoline-N-oxide, phosphorus oxychloride ($POCl_3$).
- Procedure:
  - Caution: This step should be performed in a well-ventilated fume hood as $POCl_3$ is corrosive and reacts violently with water.
  - In a round-bottom flask equipped with a reflux condenser and a calcium chloride drying tube, place the crude 6-nitroquinoline-N-oxide (1.0 eq).
  - Slowly add phosphorus oxychloride ($POCl_3$, ~5.0-10.0 eq, serving as both reagent and solvent) at room temperature.

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- Heat the mixture to reflux (approx. 105 °C) and maintain for 2-4 hours. Monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture to room temperature. Slowly and carefully pour the mixture onto a large volume of crushed ice with vigorous stirring. This step is highly exothermic and will generate HCl gas.
- The crude product will precipitate as a solid. Allow the ice to melt completely, then collect the solid by vacuum filtration.
- Wash the solid thoroughly with cold water to remove any residual acid, then with a dilute sodium bicarbonate solution, and finally with water again until the filtrate is neutral.
- Dry the crude product under vacuum. Purification can be achieved by recrystallization from a suitable solvent such as ethanol or by column chromatography on silica gel.

Method 2: Direct Chlorination of 2-Hydroxy-6-nitroquinoline

This pathway is an excellent alternative if the 2-hydroxy precursor is readily available. 2-Hydroxyquinolines exist in tautomeric equilibrium with their corresponding 2-quinolone form, and the hydroxyl group can be readily displaced by a chlorine atom using a strong chlorinating agent.

Scientific Rationale: The C-2 oxygen in 2-hydroxyquinoline (or 6-nitroquinolin-2-one) is a poor leaving group. Reagents like phosphorus oxychloride ($POCl_3$) activate the hydroxyl group by forming a phosphate ester intermediate. This intermediate is an excellent leaving group, facilitating a nucleophilic attack by a chloride ion (generated from $POCl_3$) at the C-2 position to yield the desired 2-chloroquinoline product.[8]

Diagram 2: General Workflow for Method 2

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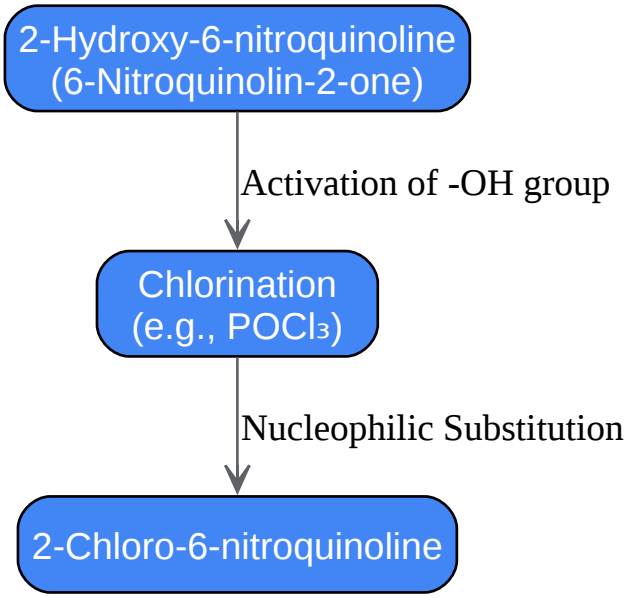

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Caption: Workflow for the synthesis of **2-Chloro-6-nitroquinoline** from its 2-hydroxy precursor.

Experimental Protocol: Method 2

- Materials: 2-Hydroxy-6-nitroquinoline, phosphorus oxychloride ($POCl_3$), N,N-dimethylformamide (DMF, catalytic).
- Procedure:
  - Caution: This reaction must be conducted in a fume hood.
  - In a round-bottom flask fitted with a reflux condenser, combine 2-hydroxy-6-nitroquinoline (1.0 eq) and phosphorus oxychloride ($POCl_3$, ~5.0 eq).
  - Add a catalytic amount of DMF (1-2 drops). This can accelerate the reaction.
  - Heat the mixture to reflux (approx. 105 °C) for 2-3 hours. The reaction progress should be monitored by TLC.
  - After cooling to room temperature, carefully pour the reaction mixture onto crushed ice with vigorous stirring.

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- Basify the aqueous solution with a cold, concentrated solution of sodium hydroxide or sodium carbonate to neutralize the excess acid and precipitate the product. Ensure the final pH is > 8.
- Extract the product with a suitable organic solvent, such as dichloromethane (DCM) or ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- The resulting crude solid can be purified by recrystallization from ethanol or by silica gel chromatography.

Comparative Analysis of Synthetic Methods

The choice between Method 1 and Method 2 often depends on the availability of starting materials and desired scale.

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Parameter	Method 1 (N-Oxidation)	Method 2 (Direct Chlorination)
Starting Material	6-Nitroquinoline	2-Hydroxy-6-nitroquinoline
Number of Steps	Two	One
Key Reagents	H_2O_2/AcOH, $POCl_3$	$POCl_3$
Scalability	Generally good; N-oxidation is scalable.	Excellent; often preferred for large scale.
Advantages	Reliable activation of C-2. Starts from more basic quinoline core.	More direct, higher atom economy if starting material is available.
Disadvantages	Two distinct reaction steps. N-oxide isolation can sometimes be cumbersome.	Requires the synthesis of the 2-hydroxy precursor, which may itself require multiple steps (e.g., via Knorr or Conrad-Limpach synthesis).[9]
Safety Concerns	Handling of peroxide and $POCl_3$.	Handling of $POCl_3$.

Safety and Handling

The synthesis of **2-Chloro-6-nitroquinoline** involves hazardous materials that require strict adherence to safety protocols.

- Phosphorus Oxychloride ($POCl_3$): Highly corrosive, toxic upon inhalation, and reacts violently with water, releasing heat and HCl gas. Always handle in a chemical fume hood using appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- Acids (Acetic, Sulfuric, Nitric): Concentrated acids are corrosive and can cause severe burns. Use with caution in a fume hood. When diluting, always add acid to water, never the other way around.

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- Nitro Compounds: Aromatic nitro compounds are potentially toxic and should be handled with care. They can be absorbed through the skin.

- Quenching: The quenching of $POCl_3$ with ice/water is a highly exothermic process that generates significant amounts of HCl gas. This must be done slowly, in a well-ventilated fume hood, and in a vessel large enough to contain any potential splashing.

Conclusion

The synthesis of **2-Chloro-6-nitroquinoline** is readily achievable through well-established organo-chemical transformations. The N-oxidation of 6-nitroquinoline followed by deoxygenative chlorination provides a robust and reliable two-step pathway suitable for various research applications. For larger-scale syntheses or when the precursor is available, the direct chlorination of 2-hydroxy-6-nitroquinoline offers a more streamlined, single-step alternative. The strategic importance of **2-Chloro-6-nitroquinoline** as a versatile building block ensures that these synthetic methods are of continued interest to the scientific community engaged in the discovery of novel therapeutics.

References

- Benchchem. An In-depth Technical Guide to the Chemical Reactivity of the Amino Group in 2-Amino-6-nitroquinoxaline.
- Choudhary, D., & Khokra, S. L. (n.d.). The Synthesis of 6-sustituted-2-chloroquinoline-3-carbaldehyde using Vilsmeier-Haack Reaction. International Journal of Science and Research (IJSR).
- Benchchem. An In-depth Technical Guide to 7-Chloro-6-nitroquinoline (CAS: 58416-31-2).
- Sigma-Aldrich. 6-Nitroquinoline 98.
- Benchchem. 2-Chloro-6-nitroquinoxaline|Research Chemical.
- Alfa Chemistry. CAS 6272-25-9 2-Chloro-6-nitroquinoxaline.
- Google Patents. CN101941947B - Synthesis method of 2-chloro-6-chloroquinoxaline.
- Mol-Instincts. **2-chloro-6-nitroquinoline**.
- ChemicalBook. 6-NITROQUINOLINE | 613-50-3.
- Wikipedia. Sandmeyer reaction.
- Benchchem. Application Notes and Protocols: Synthesis of 2-Ethyl-6-nitroquinolin-4-amine from 4-Chloroquinolines.
- Benchchem. An In-Depth Technical Guide to the Synthesis of 7-Chloro-6-nitroquinoline.
- IIP Series. SYNTHESIS OF QUINOLINE AND ITS DERIVATIVES USING VARIOUS NAME REACTIONS: AN OVERVIEW.

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- L.S.College, Muzaffarpur. Sandmeyer reaction.
- NINGBO INNO PHARMCHEM CO.,LTD. The Role of Quinoline Derivatives in Modern Drug Discovery.
- PMC - NIH. Recent trends in the chemistry of Sandmeyer reaction: a review.
- Organic Chemistry Portal. Sandmeyer Reaction.
- ResearchGate. THE PREPARATION OF QUINOLINES BY A MODIFIED SKRAUP REACTION.
- ChemicalBook. 6-NITROQUINOLINE CAS#: 613-50-3.
- Benchchem. An In-depth Technical Guide to the Physicochemical Properties of 7-Chloro-6-nitroquinoline.
- ChemicalBook. 6-NITROQUINOLINE synthesis.
- NINGBO INNO PHARMCHEM CO.,LTD. The Crucial Role of 2-Chloroquinoline in Modern Pharmaceutical Synthesis.
- Organic Chemistry Portal. Synthesis of quinolines.
- PMC. Nanomaterial assisted bulk scale synthesis of 2-methyl-6-nitroquinoline.
- PubChem. 6-Nitroquinoline.
- Journal of the Serbian Chemical Society. Biochemical characteristics of the 6-nitro regioisomer of nitroxoline and its 1,2,3,4-tetrahydroquinoline analogues.
- Benchchem. Synthesis of 2-Hydroxy-6-nitrobenzaldehyde: Application Notes and Protocols.
- Google Patents. EP0132714B1 - Process for the preparation of quinolines.
- ChemicalBook. 2-Chloro-6-hydroxyquinoline synthesis.
- Organic Syntheses. 6-methoxy-8-nitroquinoline.
- Wikipedia. 4-Nitroquinoline 1-oxide.
- PubMed. Transformation of 2-chloroquinoline to 2-chloro-cis-7,8-dihydro-7,8-dihydroxyquinoline by quinoline-grown resting cells of Pseudomonas putida 86.
- Guidechem. How to prepare 2-Hydroxy-6-chloroquinoxaline?.
- ResearchGate. Deoxygenative chlorination of pyridine N-oxide.
- Wikipedia. Nitroquinoline-N-oxide reductase.

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Sources

- 1. nbinno.com [nbinno.com]

- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. nbinno.com [nbinno.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. 6-NITROQUINOLINE | 613-50-3 [chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. 4-Nitroquinoline 1-oxide - Wikipedia [en.wikipedia.org]
- 8. 2-Chloro-6-hydroxyquinoline synthesis - chemicalbook [chemicalbook.com]
- 9. iipseries.org [iipseries.org]
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